

2,3,4,5-Tetrafluorophenol CAS number and molec

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Compound of Interest

Compound Name: 2,3,4,5-Tetrafluorophenol
Cat. No.: B2903041

An In-Depth Technical Guide to 2,3,4,5-Tetrafluorophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,3,4,5-Tetrafluorophenol**, a key fluorinated intermediate. It covers its chemical identity, molecular essential safety protocols.

Core Chemical Identity and Molecular Structure

2,3,4,5-Tetrafluorophenol is a polyfluorinated aromatic compound. Its structure consists of a phenol ring substituted with four fluorine atoms on adjacent carbons.

CAS Number: 3467-85-4[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Formula: C₆H₂F₄O[\[4\]](#)

IUPAC Name: **2,3,4,5-tetrafluorophenol**[\[3\]](#)

Synonyms: Phenol, 2,3,4,5-tetrafluoro-

The strategic placement of fluorine atoms imparts unique electronic properties and steric influences, making it a valuable building block in medicinal chemistry. The presence of four fluorine atoms significantly increases the acidity of the phenolic proton compared to phenol itself.

Property	Value	Source
Molecular Weight	166.07 g/mol	[4]
Physical Form	Liquid	
Storage Temperature	2-8°C, dry, sealed	[4]

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Benzene ring double bonds

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Caption: 2D structure of **2,3,4,5-Tetrafluorophenol**.

Synthesis Protocol

A documented method for the preparation of **2,3,4,5-tetrafluorophenol** involves a multi-step process starting from 2-[(2,3,4,5,6-pentafluorophenyl)thi

less common isomer.

The overall transformation can be summarized as follows:

- Intramolecular Cyclization: The starting material undergoes intramolecular cyclization, where the salt of the acid, in the presence of potassium carb the formation of a lactone.
- Ring-Opening: Under the reaction conditions, the lactone intermediate undergoes ring-opening to form the potassium salt of 2-[6-hydroxy(2,3,4,5-te
- Esterification: The resulting salt is converted into its methyl ester.
- Desulfurization: The final step involves desulfurization of the methyl ester using Raney nickel to yield the target compound, **2,3,4,5-tetrafluorophenol**.

This synthetic route provides a total yield of approximately 58%.^[5]

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Caption: Synthesis workflow for **2,3,4,5-Tetrafluorophenol**.

Applications in Research and Drug Development

2,3,4,5-Tetrafluorophenol serves as a crucial intermediate in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical candidates to enhance metabolic stability, lipophilicity, and receptor binding affinity.

3.1. Radiopharmaceutical Chemistry and PET Tracers

A significant application of **2,3,4,5-tetrafluorophenol** is in the field of radiopharmaceutical chemistry. It is used to create active esters that facilitate the Emission Tomography (PET).

For instance, it has been used to create an active ester of a quinoline derivative, which is a precursor for synthesizing PET tracers.^[7] This highlights the automated synthesis of radiolabeled compounds for preclinical imaging in cancer models and in the development of radiolabeled antibodies for both cancer and neurodegenerative diseases.

3.2. Bioconjugation and Antibody Labeling

The unique reactivity of fluorinated phenols makes them suitable for bioconjugation techniques. **2,3,4,5-Tetrafluorophenol** is referenced in the context of Zirconium-89 immunoPET agents, indicating its role in linking molecules to antibodies.^[3]

3.3. Metabolic and Toxicological Studies

In vivo studies have shown that **2,3,4,5-tetrafluorophenol** can be formed as a metabolite during the cytochrome P450-catalyzed aromatic ring hydroxylation in studies of drug metabolism and the toxicology of fluorinated aromatic compounds. The ¹⁹F NMR spectrum is particularly useful for identification, showing a peak at approximately -179.2 ppm.^[8]

Spectroscopic Data

The ¹⁹F NMR spectrum of **2,3,4,5-tetrafluorophenol**, when formed as a metabolite, shows distinct chemical shifts that allow for its identification. The peak is observed at approximately -179.2 ppm.^[8]

Safety and Handling

As a hazardous chemical, proper safety precautions must be followed when handling **2,3,4,5-Tetrafluorophenol**.

Hazard Identification:

- May cause respiratory irritation.^[1]
- Harmful if swallowed.^[1]
- Causes skin irritation.^[1]
- Causes serious eye damage.

Precautionary Measures:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.^[1] Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1] Wash hands after handling the product.^[1]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.^[1]
- Storage: Store in a cool (2-8°C), dry, and well-ventilated place in a tightly sealed container.^[4] Keep away from heat, sparks, and open flames.
- In case of exposure:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[\[1\]](#)
- If on Skin: Wash with plenty of water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

For comprehensive safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[\[1\]](#)[\[9\]](#)

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. combi-blocks.com [combi-blocks.com]
- 3. jk-sci.com [jk-sci.com]
- 4. 2,3,4,5-Tetrafluorophenol [myskinrecipes.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. kups.ub.uni-koeln.de [kups.ub.uni-koeln.de]
- 8. pubs.acs.org [pubs.acs.org]
- 9. echemi.com [echemi.com]
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